Technical Profile & Application Guide: (5-Chlorobenzo[b]thiophen-3-yl)methanamine[1]

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Compound of Interest	
Compound Name:	*(5-Chlorobenzo[b]thiophen-3-yl)methanamine*
CAS No.:	*71625-90-6*
Cat. No.:	*B1586480*

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Executive Summary

(5-Chlorobenzo[b]thiophen-3-yl)methanamine (CAS: 71625-90-6) is a high-value heterocyclic intermediate utilized primarily in the synthesis of serotonergic modulators and kinase inhibitors.[1] Structurally, it functions as a bioisostere of tryptamine (5-chloro-tryptamine analogs), offering enhanced metabolic stability and lipophilicity due to the sulfur atom replacement of the indole nitrogen.[1] This guide details its physicochemical identity, a robust synthetic pathway for laboratory-scale production, analytical validation parameters, and its strategic utility in medicinal chemistry.[1]

Part 1: Physicochemical Identity[1]

The precise identification of this scaffold is critical, as positional isomers (specifically the 2-yl analog) possess distinct reactivity profiles and biological activities.[1]

Table 1: Core Chemical Specifications

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Parameter	Specification
Chemical Name	(5-Chlorobenzo[b]thiophen-3-yl)methanamine
CAS Number	71625-90-6
Molecular Weight	197.69 g/mol
Molecular Formula	C_9H_8ClNS
Appearance	Off-white to pale yellow solid (typically)
Solubility	Soluble in DMSO, Methanol, DCM; Low solubility in water (free base)
pKa (Calc)	~8.9 (Amine conjugate acid)
SMILES	Clc1ccc2scc(CN)c2c1
InChI Key	InChIKey=LZRXHVJYWZXZQE-UHFFFAOYSA-N

Part 2: Synthetic Architecture

While various routes exist, the most reproducible laboratory-scale synthesis relies on the functionalization of the C3 position via Vilsmeier-Haack formylation, followed by reductive amination or oxime reduction.[1] This pathway avoids the use of unstable radical halogenation steps often associated with methyl-group functionalization.[1]

Validated Synthetic Workflow

Step 1: Vilsmeier-Haack Formylation[1]

- Precursor: 5-Chlorobenzo[b]thiophene.[1][2]
- Reagents: Phosphorus oxychloride (
  ), Dimethylformamide (DMF).[1]
- Mechanism: Electrophilic aromatic substitution at the electron-rich C3 position.[1]
- Outcome: 5-Chlorobenzo[b]thiophene-3-carbaldehyde.[1]

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Step 2: Oxime Formation

- Reagents: Hydroxylamine hydrochloride (

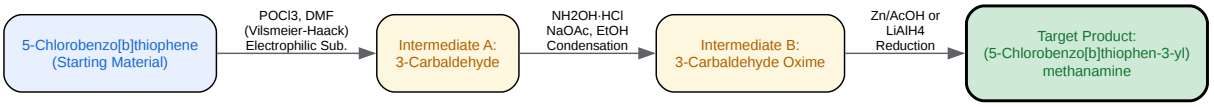
  ), Sodium acetate (

  ), Ethanol.[1]
- Outcome: 5-Chlorobenzo[b]thiophene-3-carbaldehyde oxime.[1]

Step 3: Reductive Cleavage

- Reagents: Zinc dust/Acetic acid or Hydrogenation (Raney Ni).[1]
- Outcome: **(5-Chlorobenzo[b]thiophen-3-yl)methanamine**.[1][3][4][5]

Diagram 1: Synthetic Pathway Visualization



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Caption: Step-wise synthetic route from the unfunctionalized benzothiophene core to the primary amine via a stable aldehyde intermediate.[1]

Part 3: Analytical Validation

To ensure the integrity of the synthesized compound for biological screening, the following analytical signatures must be verified.

Table 2: Analytical Expectations

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Technique	Expected Signature / Observation
^{1}H NMR (400 MHz, DMSO-d_6)	Aromatic Region: Multiplets at δ 7.3–8.0 ppm (3H, thiophene/benzene protons).[1] Benzylic Amine: Singlet or broad singlet at δ 3.9–4.1 ppm (2H, -CH_2-NH_2).[1] Amine Protons: Broad singlet (exchangeable) at δ 1.5–2.0 ppm (varies with salt form).[1]
LC-MS (ESI+)	$[M+H]^+$ Peak: 198.1 m/z (^{35}Cl isotope) and 200.1 m/z (^{37}Cl isotope) in a 3:1 ratio.[1]
HPLC Purity	>95% (254 nm). Retention time will be significantly longer than tryptamine due to higher lipophilicity (ClogP ~2.5 vs 1.6).[1]
IR Spectroscopy	N-H Stretch: 3300–3400 cm^{-1} (primary amine).[1] C-Cl Stretch: 600–800 cm^{-1}.[1]

Part 4: Pharmacological Relevance[6][7]

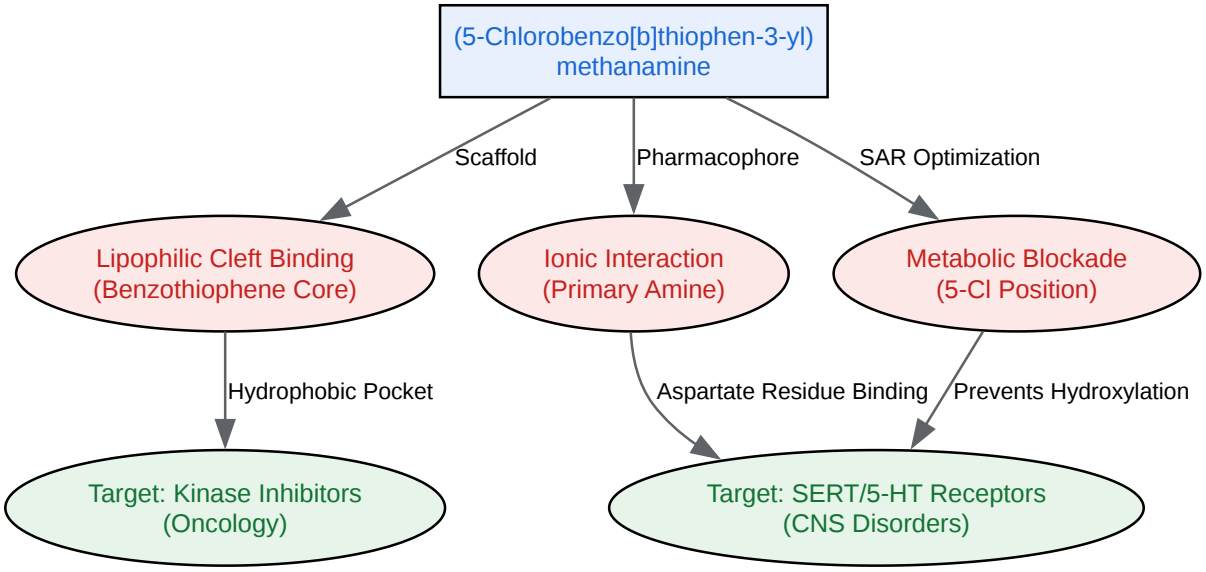
The **(5-Chlorobenzo[b]thiophen-3-yl)methanamine** scaffold is a critical "privileged structure" in medicinal chemistry.[1] It serves as a rigid, lipophilic isostere of the indole nucleus found in serotonin (5-HT).[1]

Key Applications

- SERT/DAT Modulators: The 5-chloro substitution mimics the electronic properties of 5-halo-tryptamines, often increasing affinity for the Serotonin Transporter (SERT).[1]
- Kinase Inhibition: The benzothiophene core is a common scaffold in ATP-competitive kinase inhibitors, where the amine tail can be derivatized to interact with the hinge region or solvent-exposed areas.[1]
- Bioisosterism: Replacement of the indole NH with Sulfur eliminates a hydrogen bond donor, increasing membrane permeability and blood-brain barrier (BBB) penetration.[1]

Diagram 2: Pharmacophore Mapping

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Caption: Mapping structural features of the molecule to specific biological targets and binding mechanisms.[1]

Part 5: Handling & Safety[1]

Safety Data Sheet (SDS) Summary:

- Hazards: Irritant (Skin/Eye), Acute Toxicity (Oral).[1]
- Signal Word: Warning.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The free base is sensitive to oxidation; conversion to the Hydrochloride (HCl) salt is recommended for long-term storage.[1]
- Handling: Use in a chemical fume hood.[1] Avoid dust formation.[1]

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